

# L-Threonine-<sup>13</sup>C<sub>4</sub>: A Comprehensive Technical Guide to its Chemical Properties and Stability

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## Compound of Interest

Compound Name: *L-Threonine-13C<sub>4</sub>*

Cat. No.: *B15138820*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties and stability of L-Threonine-<sup>13</sup>C<sub>4</sub>, a stable isotope-labeled amino acid crucial for a variety of applications in research and development. This document details the physicochemical characteristics, storage and stability considerations, and relevant metabolic pathways of this essential compound.

## Chemical Properties

L-Threonine-<sup>13</sup>C<sub>4</sub> is a non-radioactive, stable isotope-labeled version of the essential amino acid L-Threonine, where four carbon atoms have been replaced with the <sup>13</sup>C isotope. This isotopic enrichment allows for its use as a tracer in metabolic research, proteomics, and drug development without the safety concerns associated with radioactive isotopes.<sup>[1][2]</sup>

## Physicochemical Data

The key chemical and physical properties of L-Threonine-<sup>13</sup>C<sub>4</sub> are summarized in the table below. These values are compiled from various commercial suppliers and scientific literature.

Property	Value	References
Molecular Formula	$^{13}\text{C}_4\text{H}_9\text{NO}_3$	[3]
Molecular Weight	123.09 g/mol	[4]
CAS Number	55443-53-3	[4]
Appearance	White to off-white solid/powder	[4]
Isotopic Purity	Typically $\geq 98$ atom % $^{13}\text{C}$	
Chemical Purity	Typically $\geq 95$ -98%	[4]
Melting Point	Approximately 256 °C (decomposes)	
Solubility	Soluble in water. For instance, 125 mg/mL in $\text{H}_2\text{O}$ with the aid of ultrasound.	[4]

## Stability and Storage

The stability of L-Threonine- $^{13}\text{C}_4$  is critical for its effective use in experimental settings. Proper storage is essential to prevent degradation and maintain its isotopic and chemical purity.

## Recommended Storage Conditions

To ensure the long-term stability of L-Threonine- $^{13}\text{C}_4$ , the following storage conditions are recommended by suppliers:

Condition	Recommendation	References
Solid Form	Store at 4°C in a sealed container, away from moisture and light.	[4]
In Solvent	Store at -20°C for up to 1 month or -80°C for up to 6 months in a sealed container, protected from moisture.	[4][5]
General Shelf Life (Solid)	2 years when stored under optimal conditions.	[6]

## Potential Degradation Pathways

While L-Threonine- $^{13}\text{C}_4$  is a stable molecule, it can be susceptible to degradation under certain conditions. The primary degradation pathways for threonine, which would also apply to its isotopically labeled form, include oxidation and reactions at the amino and carboxyl groups, particularly at elevated temperatures or in the presence of reactive chemicals. For L-Threonine specifically, the Maillard reaction can occur in the presence of reducing sugars, leading to browning and loss of nutritional value, though this is more relevant in food science contexts.[6]

## Experimental Protocols

The following sections outline generalized experimental protocols for the analysis and stability testing of L-Threonine- $^{13}\text{C}_4$ . These are based on standard methodologies for isotopically labeled amino acids.

### Determination of Chemical and Isotopic Purity

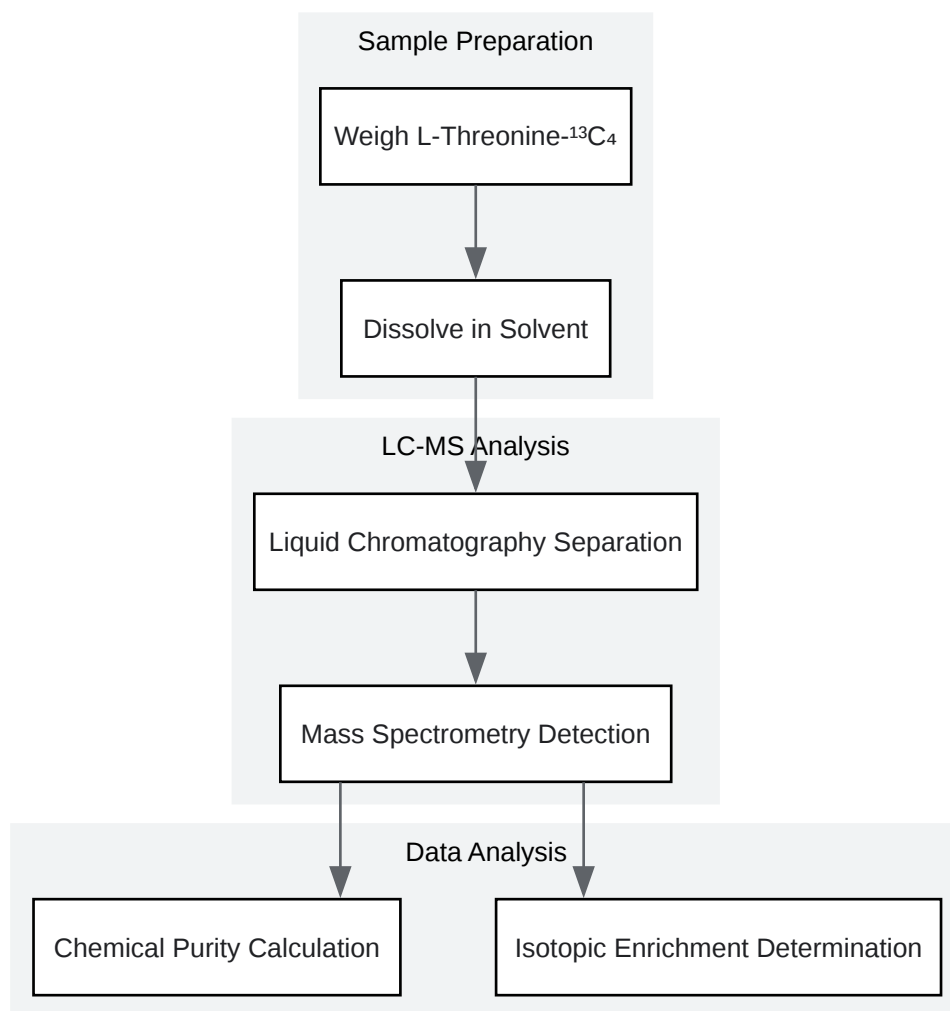
A common method for determining the chemical and isotopic purity of L-Threonine- $^{13}\text{C}_4$  is Liquid Chromatography-Mass Spectrometry (LC-MS).

**Objective:** To quantify the chemical purity and confirm the isotopic enrichment of L-Threonine- $^{13}\text{C}_4$ .

**Methodology:**

- **Sample Preparation:** Accurately weigh and dissolve L-Threonine- $^{13}\text{C}_4$  in a suitable solvent, such as water or a mild acidic solution (e.g., 0.1 M HCl), to a known concentration.
- **Chromatographic Separation:** Inject the sample onto a suitable LC column (e.g., a C18 or HILIC column) to separate L-Threonine- $^{13}\text{C}_4$  from any potential impurities. The mobile phase composition and gradient will depend on the column chemistry but typically involves a mixture of water, acetonitrile, and a modifier like formic acid.
- **Mass Spectrometric Analysis:** The eluent from the LC is introduced into a mass spectrometer.
  - **Chemical Purity:** Monitor the ion corresponding to the molecular weight of L-Threonine- $^{13}\text{C}_4$  and any potential impurity ions. The purity is calculated by comparing the peak area of the main compound to the total area of all detected peaks.
  - **Isotopic Purity:** Analyze the mass isotopologue distribution of the molecular ion. The relative abundances of the M+0, M+1, M+2, M+3, and M+4 peaks will determine the percentage of molecules that are fully labeled with four  $^{13}\text{C}$  atoms.

A workflow for this analysis is depicted below:

Workflow for Purity Analysis of L-Threonine- $^{13}\text{C}_4$ 

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*Workflow for Purity Analysis of L-Threonine- $^{13}\text{C}_4$* 

## Stability Testing Protocol

This protocol outlines a general procedure for assessing the stability of L-Threonine- $^{13}\text{C}_4$  under various conditions.

Objective: To evaluate the stability of L-Threonine- $^{13}\text{C}_4$  over time under defined storage conditions.

Methodology:

- Sample Preparation: Prepare multiple aliquots of L-Threonine- $^{13}\text{C}_4$  in both solid form and dissolved in a relevant solvent (e.g., water for injection, cell culture media).
- Storage Conditions: Store the aliquots under a range of conditions, for example:
  - Refrigerated (2-8 °C)
  - Room temperature (20-25 °C)
  - Elevated temperature (e.g., 40 °C)
  - Protected from light vs. exposed to light
- Time Points: At specified time intervals (e.g., 0, 1, 3, 6, 12, and 24 months), remove an aliquot from each storage condition.
- Analysis: Analyze the samples for chemical purity and the appearance of degradation products using a validated stability-indicating method, such as the LC-MS method described in section 3.1.
- Data Evaluation: Compare the purity of the stored samples to the initial (time 0) sample. A significant decrease in purity or the appearance of degradation products indicates instability under those conditions.

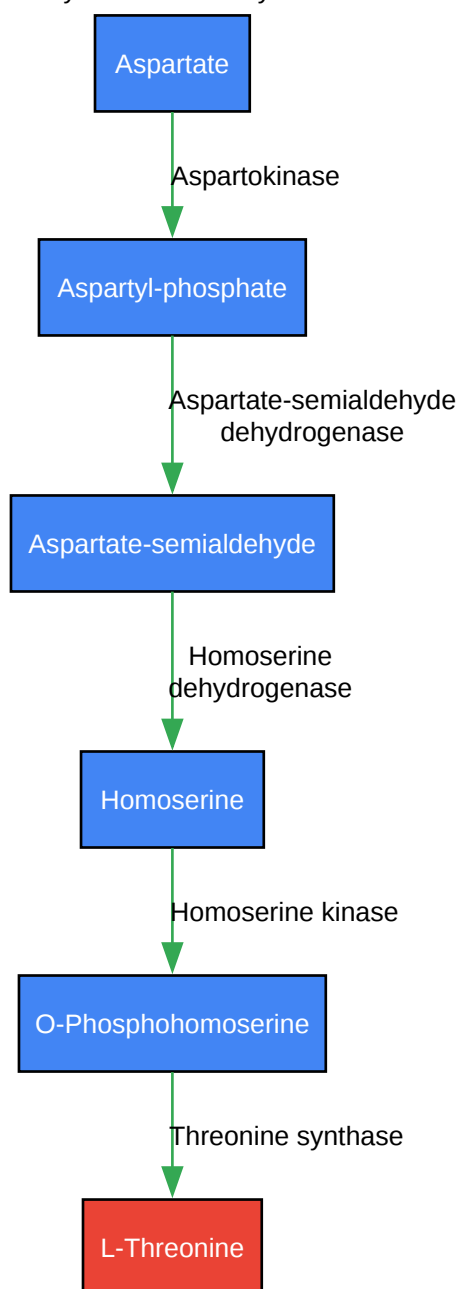
## Metabolic Pathways

L-Threonine- $^{13}\text{C}_4$  is utilized in metabolic studies to trace the fate of threonine in various biological systems. Understanding its metabolic pathways is essential for designing and interpreting such experiments.

## L-Threonine Biosynthesis

In microorganisms and plants, L-Threonine is synthesized from aspartate. The pathway involves several enzymatic steps and is subject to feedback regulation.[7][8]

Biosynthesis Pathway of L-Threonine

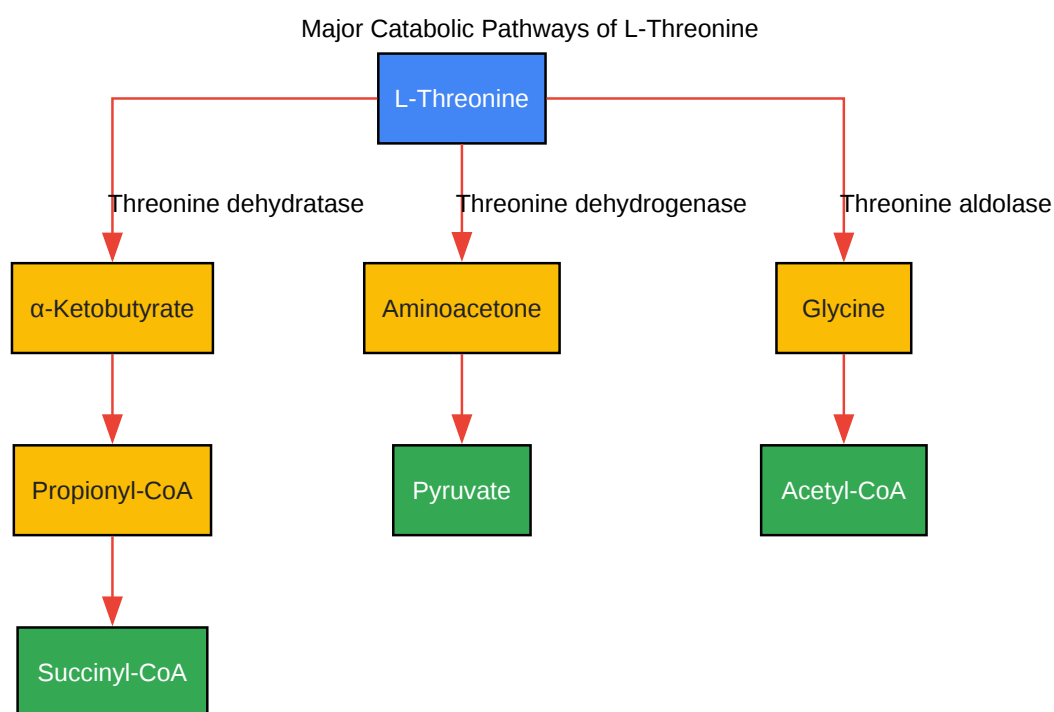


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*Biosynthesis Pathway of L-Threonine*

## L-Threonine Catabolism

In mammals, L-Threonine is an essential amino acid and must be obtained from the diet. Its degradation occurs through several pathways, with the primary route in humans being via threonine dehydratase.[9][10]



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